

# Physicochemical properties of methyl perfluoroisobutyl ether

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## Compound of Interest

Compound Name: *Methyl perfluoroisobutyl ether*

Cat. No.: *B068913*

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An In-depth Technical Guide on the Physicochemical Properties of **Methyl Perfluoroisobutyl Ether**

## Introduction

**Methyl perfluoroisobutyl ether**, with the CAS number 163702-08-7, is a fluorinated ether used in a variety of industrial applications.<sup>[1][2]</sup> It is a colorless, clear liquid with a slight ethereal odor.<sup>[3]</sup> This compound is known for its high stability, non-flammability, and low toxicity, making it a suitable replacement for ozone-depleting solvents in applications such as heat transfer, solvent cleaning, and as a lubricant carrier.<sup>[2][4]</sup> It is often a component of hydrofluoroether (HFE) fluids, such as 3M™ Novec™ 7100, where it is mixed with its isomer, methyl nonafluorobutyl ether.<sup>[3][4]</sup> This guide provides a detailed overview of its core physicochemical properties, the experimental protocols used for their determination, and a visualization of the logical relationships between these properties.

## Physicochemical Properties

The quantitative physicochemical data for **methyl perfluoroisobutyl ether** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	$C_5H_3F_9O$	[3]
Molecular Weight	250.06 g/mol	[3]
Boiling Point	61 °C (at 760 mmHg)	[5]
Melting Point	-135 °C	[5]
Density / Specific Gravity	1.5 g/mL (at 25 °C)	
Vapor Pressure	202 mmHg (at 25 °C)	[5]
Viscosity	0.6 centipoise (at 23 °C)	
Solubility in Water	< 12 ppm	
Evaporation Rate	49 (n-Butyl Acetate = 1)	[5]
Autoignition Temperature	405 °C	[6]
Flash Point	No Flash Point	[5]
Flammable Limits (LEL/UEL)	None Detected	[5]

## Experimental Protocols

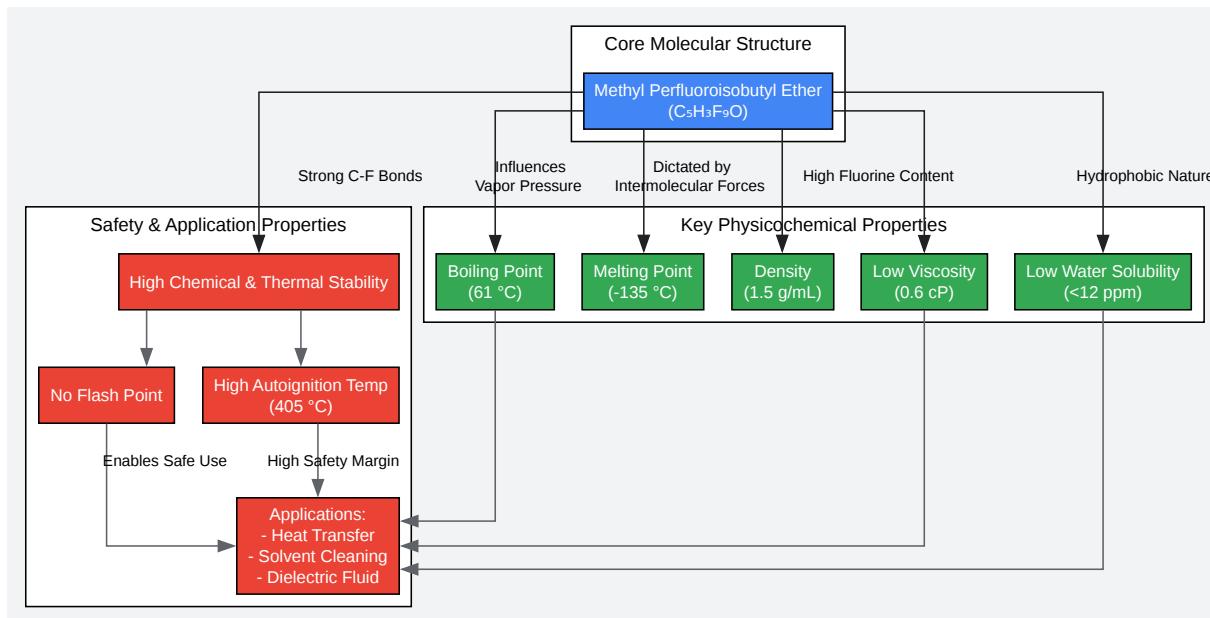
The determination of the physicochemical properties listed above is conducted using standardized experimental methodologies. While specific laboratory procedures for **methyl perfluoroisobutyl ether** are proprietary to manufacturers, the following ASTM International standards are commonly cited for the properties of similar hydrofluoroether fluids:

- Flash Point: The absence of a flash point is determined according to standard methods such as ASTM D56 (Tag Closed Cup Tester) and ASTM D92 (Cleveland Open Cup Tester). These tests involve heating the liquid in a controlled manner and introducing an ignition source to see if a flash occurs.
- Autoignition Temperature: This property is measured using the ASTM E659-84 standard. The test identifies the lowest temperature at which the substance will spontaneously ignite in a normal atmosphere without an external source of ignition.

- Flammability Limits: The lower and upper explosive limits (LEL/UEL) are determined based on ASTM E681. This standard involves introducing the substance into a closed chamber at various concentrations and attempting to ignite it to determine the concentration range over which it is flammable.
- Boiling Point: The boiling point is typically determined at atmospheric pressure (760 mmHg) using standard laboratory distillation apparatus, following principles outlined in methods like ASTM D1078.
- Density and Specific Gravity: These are measured using a pycnometer or a hydrometer, with the reference standard for specific gravity being water at a specified temperature.
- Vapor Pressure: Standard methods like ASTM D2879 (isoteniscopic method) can be used to determine the vapor pressure of a liquid at various temperatures.
- Viscosity: The kinematic viscosity is measured using a viscometer, such as a capillary viscometer, according to methods like ASTM D445. The dynamic viscosity reported here is derived from this measurement.

## Logical Relationships of Properties

The fundamental molecular structure of **methyl perfluoroisobutyl ether** dictates its macroscopic physicochemical and safety properties. The following diagram illustrates these relationships.

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Caption: Logical flow from molecular structure to key properties and applications.

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## References

- 1. Methyl perfluoroisobutyl ether-Shandong Dongyue Future Hydrogen Energy Materials Co.,Ltd. [dyfhem.com]

- 2. Methyl perfluoroisobutyl ether | 163702-08-7 [chemicalbook.com]
- 3. Methyl perfluoroisobutyl ether | C5H3F9O | CID 4156734 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. besttechnologyinc.com [besttechnologyinc.com]
- 5. multimedia.3m.com [multimedia.3m.com]
- 6. sds.chemtel.net [sds.chemtel.net]
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